

Application Note: Preparation of Methyl Heneicosanoate Standard Solution for GC-FID

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Compound of Interest

Compound Name: *Methyl heneicosanoate*

Cat. No.: *B164352*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of accurate and stable standard solutions of Methyl heneicosanoate (C21:0 FAME) for use in Gas Chromatography with Flame Ionization Detection (GC-FID). Proper standard preparation is critical for the accurate quantification of fatty acids in various samples.

Introduction

Methyl heneicosanoate is a saturated long-chain fatty acid methyl ester (FAME).^[1] Due to its stability and the fact that it is not commonly found in many biological samples, it is an ideal internal standard for the quantitative analysis of other fatty acids by gas chromatography (GC).^{[2][3][4]} Accurate quantification of analytes using GC-FID relies on the generation of a precise calibration curve from a series of known standard concentrations. This protocol outlines the steps for preparing a primary stock solution and subsequent working standards of Methyl heneicosanoate.

Physicochemical Properties and Safety

Understanding the properties of Methyl heneicosanoate is essential for its proper handling and storage.

Table 1: Physicochemical Properties of Methyl Heneicosanoate

Property	Value	Reference
CAS Number	6064-90-0	[5] [6]
Molecular Formula	C ₂₂ H ₄₄ O ₂	[1] [5]
Molecular Weight	340.58 g/mol	[1] [5]
Physical State	White, wax-like crystalline solid	[5] [6]
Melting Point	48-50 °C	[2] [5] [6]
Boiling Point	207 °C at 4 mmHg	[2] [5]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform (50 mg/mL), ethanol (10 mg/mL), hexane, and ether.	[3] [5] [7]

| Storage Temperature | 2-8°C or -20°C for long-term stability |[\[2\]](#)[\[3\]](#) |

Safety Precautions:

- Handle Methyl heneicosanoate and all solvents in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.[\[6\]](#)
- Consult the Safety Data Sheet (SDS) for detailed safety information before handling.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Materials and Equipment

Table 2: Required Materials and Equipment

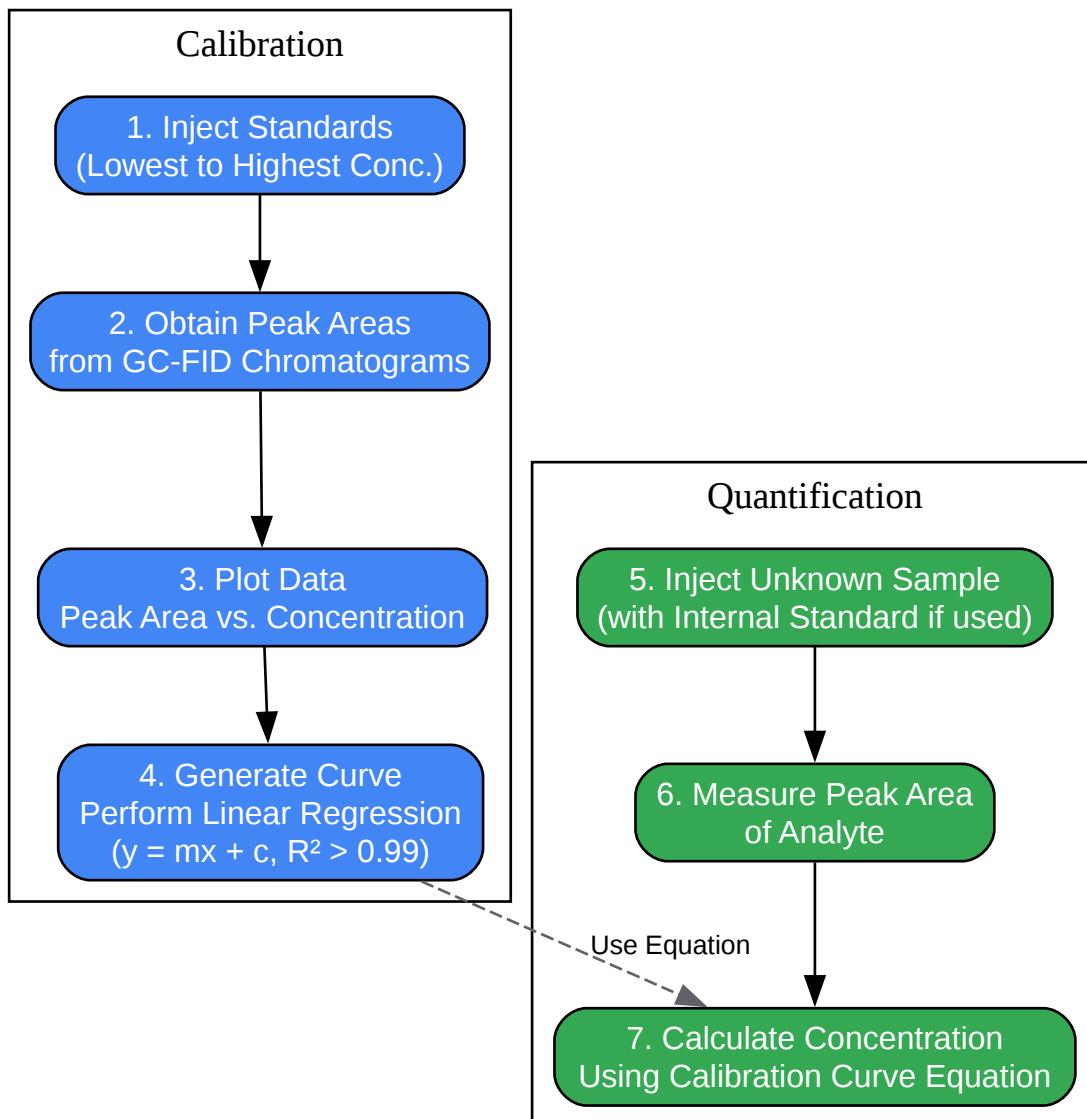
Item	Specification
Standard	Methyl heneicosanoate, ≥98% purity
Solvents	Hexane or n-Heptane (GC grade), Chloroform (ACS grade or higher)
Glassware	Grade A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
	Grade A volumetric pipettes or calibrated micropipettes
Vials	2 mL amber glass autosampler vials with Teflon-lined caps
Equipment	Analytical balance (readable to 0.01 mg)
	Vortex mixer
	Sonicator (optional)

|| Inert gas supply (Nitrogen or Argon) |

Protocol 1: Preparation of Primary Stock Solution (e.g., 1000 µg/mL)

This protocol describes the preparation of a concentrated stock solution that will be used to create more dilute working standards.

Workflow for Standard Solution Preparation



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